

A Technical Guide to Dienogest-d4: Sourcing and Application for Researchers

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Compound of Interest

Compound Name: *Dienogest-d4*

Cat. No.: *B12415273*

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For researchers, scientists, and professionals in drug development, the procurement and application of isotopically labeled compounds such as **Dienogest-d4** are critical for robust and accurate experimental outcomes. This guide provides an in-depth overview of **Dienogest-d4**, including supplier information, key technical data, and generalized experimental workflows.

Dienogest-d4: An Overview

Dienogest-d4 is the deuterated form of Dienogest, a synthetic progestogen used in the treatment of endometriosis. The incorporation of deuterium atoms (a stable isotope of hydrogen) makes it a valuable tool in various research applications, particularly as an internal standard in quantitative analyses using mass spectrometry.^[1]

Sourcing Dienogest-d4: Supplier Information

Several chemical suppliers specialize in providing reference standards and isotopically labeled compounds for research purposes. When selecting a supplier, it is crucial to consider factors such as the availability of a Certificate of Analysis (COA), stated purity, and customer support. The following table summarizes publicly available information for potential suppliers of **Dienogest-d4**.

Supplier	Website	Contact Information	Notes
Simson Pharma	simsonpharma.com	--INVALID-LINK--, --INVALID-LINK--	Provides a Certificate of Analysis with every compound. [2] Offers custom synthesis. [3]
MedChemExpress	medchemexpress.com	--INVALID-LINK--	States that Dienogest-d4 can be used as a tracer or internal standard for NMR, GC-MS, or LC-MS. [1]
Clinivex	theclinivex.com	--INVALID-LINK--, +1 (877)-861-1996	Products are strictly for research and development purposes. [4]
Chemtos	chemtos.com	--INVALID-LINK--, +1-512-686-4444	Provides a comprehensive Certificate of Analysis with their labeled compounds. [5]
Pharmaffiliates	pharmaffiliates.com	--INVALID-LINK--	Categorizes Dienogest-d4 under stable isotopes and miscellaneous compounds.

Technical Data Summary

The Certificate of Analysis is a critical document that provides detailed information about the quality and purity of a chemical compound. While specific values will vary by batch and supplier, the following table outlines the typical quantitative data provided for **Dienogest-d4**.

Parameter	Typical Specification	Method of Analysis
Chemical Formula	C ₂₀ H ₂₁ D ₄ NO ₂	-
Molecular Weight	315.45 g/mol	Mass Spectrometry
Chemical Purity	≥98%	HPLC, UPLC
Isotopic Purity	≥99 atom % D	Mass Spectrometry, NMR
Appearance	White to off-white solid	Visual Inspection
Solubility	Soluble in DMSO, Ethanol	As per product datasheet[6]
Storage	-20°C	As per product datasheet[6]

Experimental Protocols: A Generalized Workflow

While specific experimental protocols will vary based on the research question and instrumentation, the following section outlines a generalized workflow for the use of **Dienogest-d4** as an internal standard in a quantitative LC-MS (Liquid Chromatography-Mass Spectrometry) analysis.

Objective

To accurately quantify the concentration of Dienogest in a biological matrix (e.g., plasma, tissue homogenate) using **Dienogest-d4** as an internal standard.

Materials

- Dienogest analytical standard
- **Dienogest-d4** internal standard
- Biological matrix (e.g., plasma)
- LC-MS grade solvents (e.g., acetonitrile, methanol, water)
- Formic acid or other modifiers
- Solid-phase extraction (SPE) or liquid-liquid extraction (LLE) materials

- Calibrated pipettes and vials

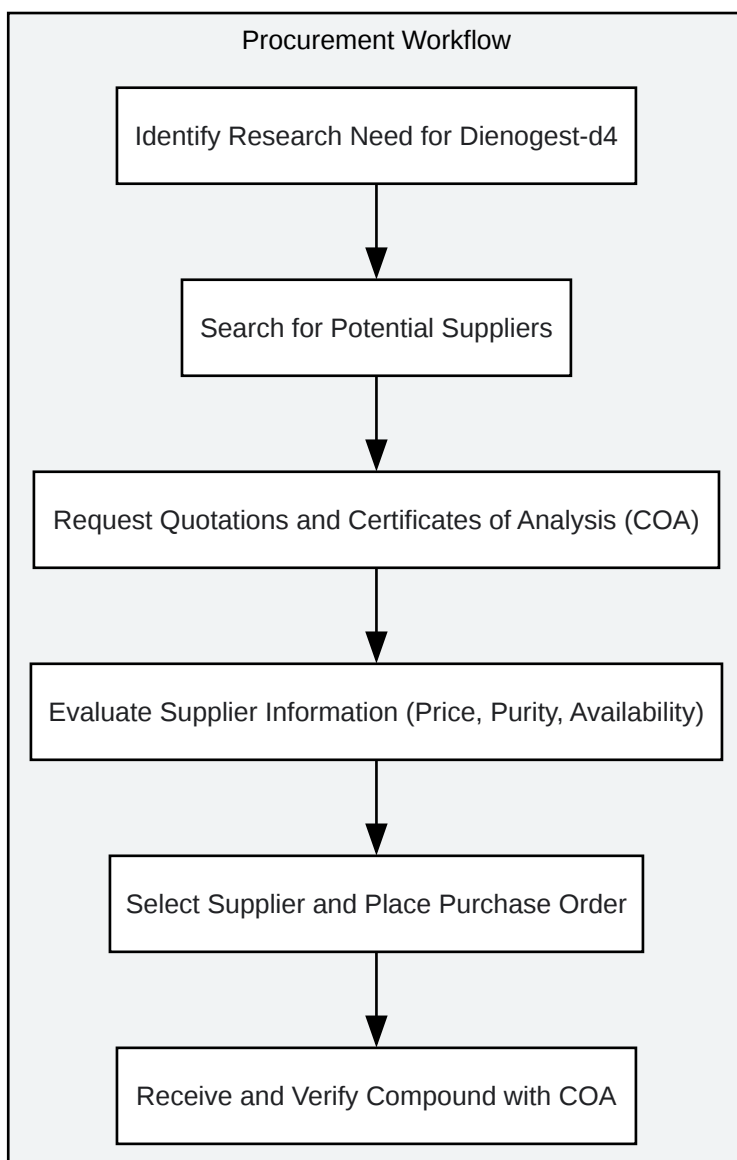
Methodology

- Preparation of Standard Solutions:
 - Prepare a stock solution of Dienogest and **Dienogest-d4** in a suitable organic solvent (e.g., methanol).
 - Create a series of calibration standards by spiking known concentrations of the Dienogest stock solution into the biological matrix.
 - Prepare quality control (QC) samples at low, medium, and high concentrations in the same manner.
- Sample Preparation:
 - To each unknown sample, calibration standard, and QC sample, add a fixed amount of the **Dienogest-d4** internal standard solution.
 - Perform an extraction procedure (e.g., protein precipitation followed by SPE or LLE) to remove interfering substances from the matrix.
 - Evaporate the solvent from the extracted samples and reconstitute in the mobile phase.
- LC-MS Analysis:
 - Inject the prepared samples onto an appropriate LC column.
 - Develop a gradient elution method to achieve chromatographic separation of Dienogest and **Dienogest-d4** from other matrix components.
 - Optimize the mass spectrometer parameters (e.g., ionization source, collision energy) for the detection of both analytes.
 - Monitor the specific precursor-to-product ion transitions for Dienogest and **Dienogest-d4** using Multiple Reaction Monitoring (MRM).

- Data Analysis:
 - Integrate the peak areas for both Dienogest and **Dienogest-d4** in each sample.
 - Calculate the peak area ratio (Dienogest / **Dienogest-d4**).
 - Construct a calibration curve by plotting the peak area ratio of the calibration standards against their known concentrations.
 - Determine the concentration of Dienogest in the unknown samples by interpolating their peak area ratios from the calibration curve.

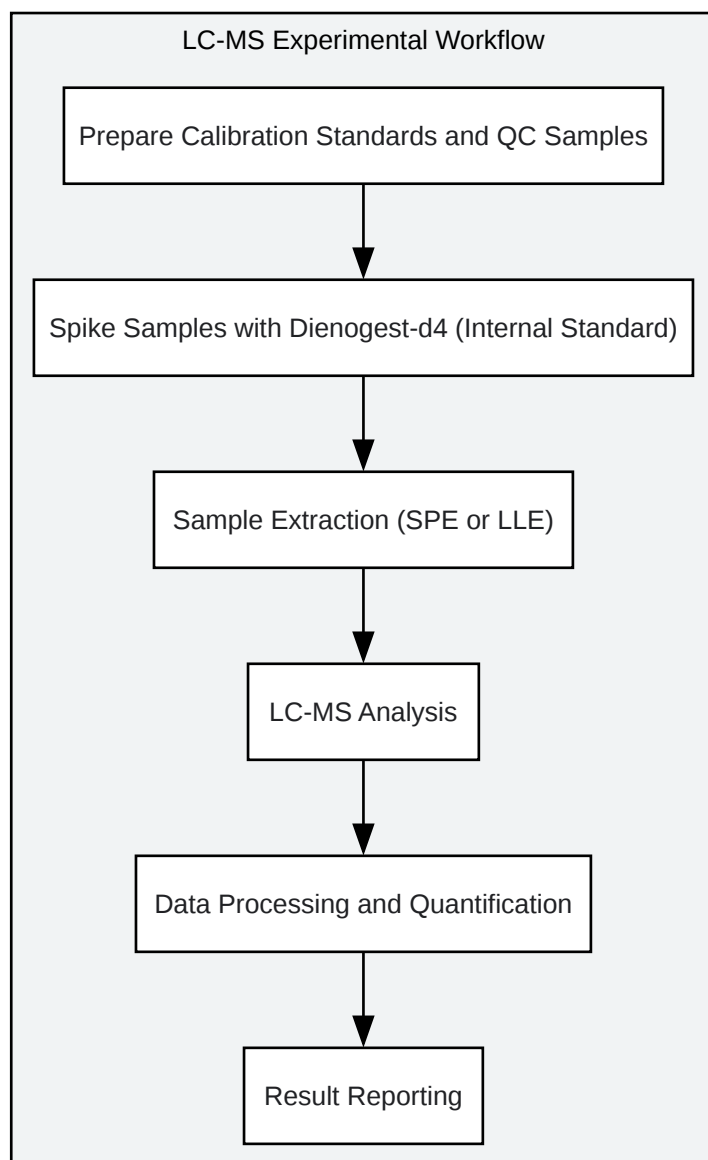
Visualizing Workflows and Relationships

To further clarify the processes involved, the following diagrams, generated using the DOT language, illustrate the procurement workflow and a generalized experimental logic.



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Caption: Procurement workflow for **Dienogest-d4**.



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Caption: Generalized LC-MS experimental workflow.

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- To cite this document: BenchChem. [A Technical Guide to Dienogest-d4: Sourcing and Application for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12415273#dienogest-d4-supplier-and-ordering-information]

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